

In-depth Technical Guide: 6-Fluoro-5-iodoquinoline

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Compound of Interest

Compound Name: 6-Fluoro-5-iodoquinoline

Cat. No.: B15064589

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Initial Assessment: Following a comprehensive search for "**6-Fluoro-5-iodoquinoline**," it has been determined that this specific chemical compound is not readily documented in publicly available scientific literature, chemical databases, or commercial catalogs. There is no specific CAS number or established IUPAC name associated with **6-Fluoro-5-iodoquinoline**, which strongly suggests it is either a novel compound or one that has not been extensively synthesized or characterized.

This absence of foundational data precludes the creation of a detailed technical guide as requested, as critical information regarding its physicochemical properties, experimental protocols for its use or synthesis, and any relevant biological pathways is not available.

However, to provide valuable insights for researchers, scientists, and drug development professionals working with related structures, this guide will focus on the constituent components and closely related analogs of the requested molecule: specifically, 6-fluoroquinolines and iodo-substituted quinolines. This information can serve as a foundational resource for those considering the synthesis and potential applications of **6-Fluoro-5-iodoquinoline**.

Part 1: The Quinoline Core and Key Substituents

The quinoline scaffold is a fundamental heterocyclic aromatic compound that is a cornerstone in medicinal chemistry. Its derivatives are known to possess a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties. The introduction

of halogen substituents, such as fluorine and iodine, can significantly modulate the pharmacokinetic and pharmacodynamic properties of the quinoline core.

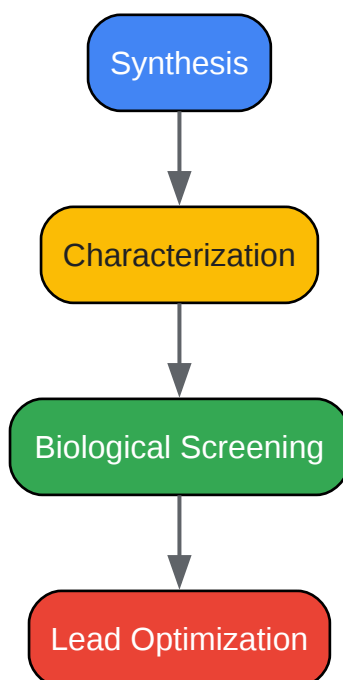
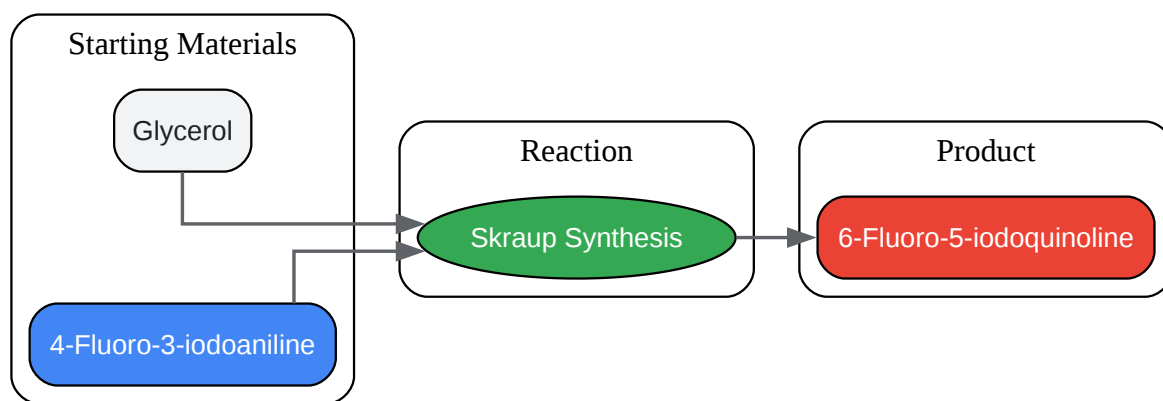
Table 1: Properties of Related Quinolines

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Characteristics
6-Fluoroquinoline	396-30-5	C ₉ H ₆ FN	147.15	<p>A key intermediate in the synthesis of fluoroquinolone antibiotics.[1]</p> <p>The fluorine atom often enhances metabolic stability and receptor binding affinity.</p>
6-Iodoquinoline	13327-31-6	C ₉ H ₆ IN	255.06	<p>Used as a reactant in various chemical syntheses. The iodine atom can serve as a handle for further functionalization through cross-coupling reactions.</p>
6-Fluoro-5-iodo-2,8-dimethylquinoline	1420793-62-9	C ₁₁ H ₉ FIN	289.10	<p>A more complex substituted quinoline, indicating that multi-substituted fluoro-iodo-quinolines can be synthesized. [2]</p>

Part 2: Potential Synthetic Strategies

While a specific protocol for **6-Fluoro-5-iodoquinoline** is not available, a plausible synthetic route can be conceptualized based on established quinoline synthesis methodologies. A common approach is the Skraup synthesis or its variations.

A logical workflow for a potential synthesis could be as follows:



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References

- 1. Quinoline, 6-fluoro- | C₉H₆FN | CID 196975 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1420793-62-9|6-Fluoro-5-iodo-2,8-dimethylquinoline|BLD Pharm [bldpharm.com]
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